

N,N-Diethylmethylamine: A Comprehensive Technical Guide to its Industrial Applications

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Compound of Interest

Compound Name: **N,N-Diethylmethylamine**

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Abstract

N,N-Diethylmethylamine (DEMA), a tertiary amine with the chemical formula C₅H₁₃N, is a versatile and reactive compound with a growing number of industrial applications. This technical guide provides an in-depth analysis of its core uses as a chemical intermediate, catalyst, and curing agent across various sectors, including the production of specialty chemicals, polymers, and in foundry processes. This document details the physicochemical properties of DEMA, outlines experimental protocols for its key applications, presents quantitative data on its performance, and visualizes relevant chemical pathways and industrial workflows.

Physicochemical Properties

N,N-Diethylmethylamine is a clear, colorless to pale yellow liquid with a characteristic amine odor.^[1] A summary of its key physicochemical properties is presented in Table 1 for easy reference.

Property	Value	Reference(s)
Molecular Formula	C ₅ H ₁₃ N	[2][3]
Molar Mass	87.16 g/mol	[4]
Appearance	Clear, colorless to pale yellow liquid	[1][5]
Density	0.72 g/mL at 25 °C	[1][6]
Melting Point	-196 °C	[4][6]
Boiling Point	63-65 °C	[4][6]
Flash Point	-11 °F (-24 °C)	[1][6]
Solubility in Water	310.5 g/L at 49.4 °C	[5]
pKa (conjugate acid)	10.35 at 25 °C	[5]
Refractive Index (n _{20/D})	1.389	[4][6]
CAS Number	616-39-7	[2]

Industrial Applications

N,N-Diethylmethylamine's industrial utility stems from its nucleophilic and basic character, making it a valuable component in a range of chemical processes.

Precursor for Quaternary Ammonium Compounds

N,N-Diethylmethylamine serves as a precursor in the synthesis of quaternary ammonium compounds (QACs) through the Menschutkin reaction.[7] This reaction involves the alkylation of the tertiary amine with an alkyl halide to form a quaternary ammonium salt.[7] QACs have widespread applications as surfactants, phase transfer catalysts, and antimicrobial agents.[8]

Objective: To synthesize a quaternary ammonium salt by reacting **N,N-Diethylmethylamine** with an alkyl halide.

Materials:

- **N,N-Diethylmethylamine** (DEMA)
- Alkyl halide (e.g., methyl iodide, benzyl bromide)
- Polar aprotic solvent (e.g., acetonitrile, acetone)^[7]
- Round-bottom flask
- Reflux condenser
- Stirring apparatus
- Heating mantle

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve **N,N-Diethylmethylamine** in a suitable polar aprotic solvent.
- Add a stoichiometric equivalent of the alkyl halide to the solution.
- Heat the reaction mixture to reflux and maintain for a period determined by the reactivity of the alkyl halide (iodides react faster than bromides, which are faster than chlorides).^[7] The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC) or nuclear magnetic resonance (NMR) spectroscopy.
- Upon completion of the reaction, the quaternary ammonium salt may precipitate out of the solution, or the solvent can be removed under reduced pressure.
- The crude product can be purified by recrystallization from an appropriate solvent.

Expected Outcome: The formation of a quaternary ammonium salt. The yield and purity will depend on the specific reactants and reaction conditions.

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Catalyst in Polyurethane Foam Production

In the manufacturing of polyurethane (PU) foams, tertiary amines like DEMA are crucial catalysts.^[9] They play a significant role in balancing the two primary reactions: the "blowing" reaction (isocyanate and water) which generates carbon dioxide gas for foam expansion, and the "gelling" reaction (isocyanate and polyol) which builds the polymer network.^[9] The choice of amine catalyst influences the foam's processing characteristics and final properties such as density, hardness, and elasticity.

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The performance of tertiary amine catalysts in polyurethane foam production is evaluated based on several parameters. While specific data for DEMA is not readily available in comparative studies, the following table outlines key metrics used to assess catalyst efficiency.

Parameter	Description	Typical Range (for various tertiary amines)
Cream Time	Time from mixing until the mixture begins to rise and turn creamy.	5 - 15 seconds
Gel Time	Time from mixing until the formation of a solid polymer network, observed as the point where strings can be pulled from the rising foam.	30 - 120 seconds
Tack-Free Time	Time from mixing until the foam surface is no longer tacky to the touch.	60 - 300 seconds
Rise Time	Time from mixing until the foam has reached its maximum height.	60 - 180 seconds
Foam Density	The mass per unit volume of the cured foam.	10 - 100 kg/m ³

Curing Agent and Accelerator for Epoxy Resins

N,N-Diethylmethylamine can function as a curing agent or, more commonly, as an accelerator for other curing agents (like amines or anhydrides) in epoxy resin systems.[10] As a tertiary amine, it promotes the anionic polymerization of the epoxy resin.[10] When used as an accelerator, it increases the rate of the curing reaction, allowing for faster processing times and lower curing temperatures.[11] The nucleophilic nitrogen atom of DEMA attacks the electrophilic carbon of the epoxide ring, initiating the ring-opening polymerization.

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Objective: To quantify the effect of **N,N-Diethylmethylamine** as an accelerator on the curing time of an epoxy resin system.

Materials:

- Epoxy resin (e.g., Diglycidyl ether of bisphenol A - DGEBA)
- Primary or secondary amine curing agent (e.g., diethylenetriamine - DETA)
- **N,N-Diethylmethylamine (DEMA)**
- Differential Scanning Calorimeter (DSC)
- Small aluminum pans for DSC

Procedure:

- Prepare two formulations of the epoxy resin system. Formulation A will be the control, containing the epoxy resin and the primary/secondary amine curing agent at the stoichiometric ratio. Formulation B will contain the same components as A, with the addition of a small percentage of DEMA (e.g., 1-5% by weight of the resin).
- Thoroughly mix the components of each formulation.
- Accurately weigh a small sample (5-10 mg) of each formulation into a DSC pan.
- Perform a non-isothermal DSC scan on each sample at a constant heating rate (e.g., 10 °C/min) over a temperature range that encompasses the entire curing process (e.g., 25 °C to 250 °C).
- Analyze the resulting thermograms to determine the onset temperature of curing, the peak exothermic temperature, and the total heat of reaction for each formulation.

Expected Outcome: Formulation B, containing DEMA, is expected to exhibit a lower onset and peak curing temperature compared to the control Formulation A, indicating an acceleration of the curing reaction. The total heat of reaction should be similar for both formulations if complete curing is achieved.

Catalyst in the Foundry Industry (Cold Box Process)

N,N-Diethylmethylamine is utilized as a gaseous catalyst in the "cold box" process for producing sand cores and molds in foundries.[12][13] This process involves mixing sand with a two-part organic binder system (typically a phenolic resin and a polyisocyanate).[13][14] A vaporous tertiary amine, such as DEMA, is then passed through the sand mixture, rapidly catalyzing the urethane reaction and hardening the core at room temperature.[13][14] This method offers high productivity and dimensional accuracy.[13] Some advanced cold box processes employ a sequential gassing system, where different amine catalysts are introduced in a specific order to optimize curing and reduce catalyst consumption.[12]

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Intermediate in Pharmaceutical and Agrochemical Synthesis

The reactivity of **N,N-Diethylmethylamine** makes it a valuable intermediate in the synthesis of more complex molecules, including active pharmaceutical ingredients (APIs) and agrochemicals.[15] Its nucleophilic nature allows for its incorporation into larger molecular scaffolds. While specific, publicly available, detailed protocols for the synthesis of commercial drugs or pesticides using DEMA are proprietary, its role as a building block is analogous to other tertiary amines used in the industry. For instance, it can be involved in reactions to introduce a diethylmethylamino group into a molecule, which can be a key structural feature for biological activity.

Synthesis of N,N-Diethylmethylamine

Industrially, **N,N-Diethylmethylamine** can be produced through several synthetic routes. One common method is the reductive amination of diethylamine, for example, under Eschweiler-Clarke conditions which involve reaction with formaldehyde and formic acid.[1] Another route is the catalyzed reaction between ethylamine and methanol.[1]

Safety and Handling

N,N-Diethylmethylamine is a flammable liquid and vapor. It is also toxic if swallowed or inhaled and can cause severe skin burns and eye damage.[1] Appropriate personal protective

equipment (PPE), including gloves, safety glasses, and respiratory protection, should be used when handling this chemical. It should be stored in a well-ventilated area away from sources of ignition.

Conclusion

N,N-Diethylmethylamine is a versatile and industrially significant tertiary amine. Its applications as a precursor for quaternary ammonium compounds, a catalyst in polyurethane foam production and epoxy resin curing, and its role in the foundry cold box process highlight its importance in modern chemical manufacturing. Further research into its catalytic properties and its use as a building block in the synthesis of novel pharmaceuticals and agrochemicals is likely to expand its industrial footprint. This guide provides a foundational understanding of the key technical aspects of **N,N-Diethylmethylamine**'s industrial applications for professionals in research and development.

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